

Zingerone Solubility in Ethanol and DMSO: A Technical Guide

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Compound of Interest

Compound Name: Zingerone

Cat. No.: B1684294

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This technical guide provides an in-depth overview of the solubility of **zingerone**, a key bioactive compound found in ginger, in two common laboratory solvents: ethanol and dimethyl sulfoxide (DMSO). This document consolidates quantitative solubility data, outlines relevant experimental methodologies, and visualizes key signaling pathways influenced by **zingerone**.

Core Data: Zingerone Solubility

The solubility of **zingerone** in ethanol and DMSO has been reported across various sources, indicating its amenability to dissolution in these organic solvents. The following tables summarize the available quantitative and qualitative solubility data.

Quantitative Solubility Data

Solvent	Reported Solubility	Source Citation
Ethanol	Moderately soluble	[1]
≥48.5 mg/mL	[2]	
Approximately 30 mg/mL	[3]	
36 mg/mL (Sonication is recommended)	[4]	
Soluble at 1:1 in 50% ethanol	[5] [6]	
DMSO	≥9.3 mg/mL	[2] [7]
Approximately 20 mg/mL	[3]	
100 mg/mL (Ultrasonic assistance needed)	[8]	
50 mg/mL (Sonication is recommended)	[4]	
Completely dissolved at 0.03 M	[9]	

Physical and Chemical Properties

Property	Value	Source Citation
Molecular Formula	C ₁₁ H ₁₄ O ₃	[3] [7] [8]
Molecular Weight	194.23 g/mol	[3] [7] [8]
Melting Point	40-41 °C	[6] [10]
Boiling Point	187-188 °C at 14 mmHg	[10]
Appearance	Crystalline solid	[3] [10]

Experimental Protocols

Detailed experimental protocols for determining **zingerone** solubility are not extensively described in the reviewed literature. However, several sources provide key insights into the

practical aspects of its dissolution.

General Recommendations for Dissolution

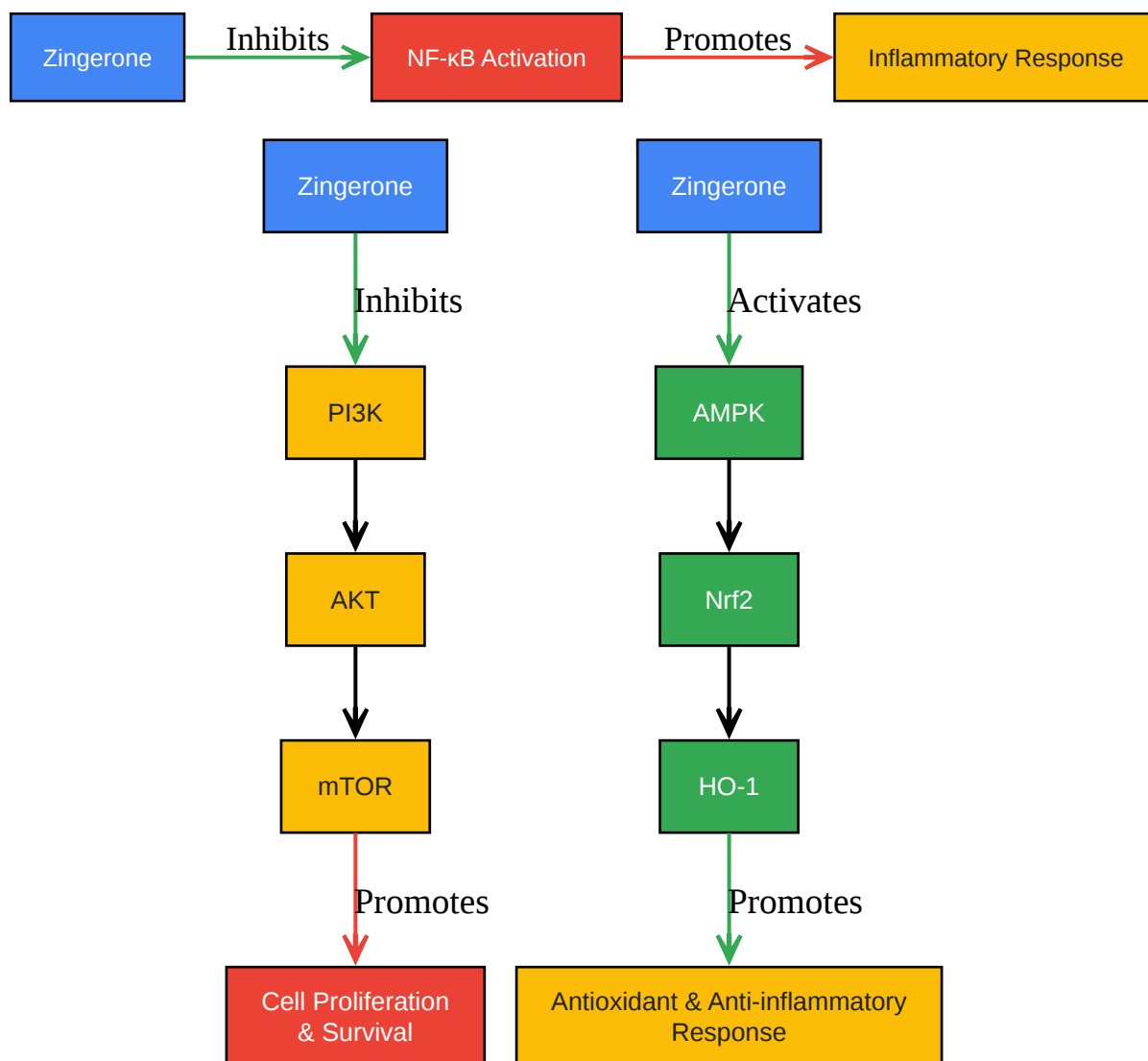
- **Sonication:** The use of an ultrasonic bath is frequently recommended to facilitate the dissolution of **zingerone** in both ethanol and DMSO, particularly at higher concentrations.^[4]^[8]
- **Heating:** Gentle heating can also be employed to increase the solubility of **zingerone** in aqueous solutions, and this principle may be cautiously applied to organic solvents.^[4]
- **Inert Gas:** To prevent potential degradation of the compound, purging the solvent with an inert gas before preparing a stock solution is a suggested practice.^[3]

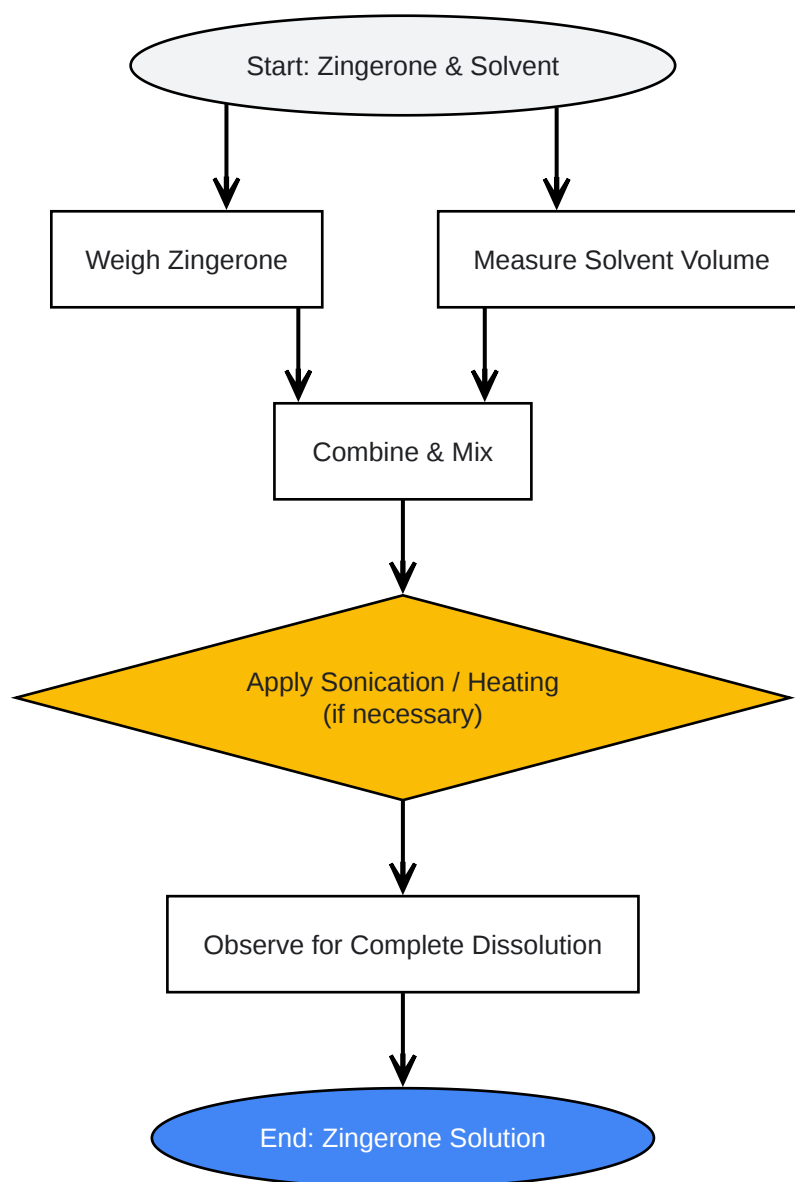
Example Protocol: Preparation of a 0.03 M Zingerone Solution in DMSO

For experimental applications such as hydrodynamic voltammetry, a 0.03 M stock solution of **zingerone** in anhydrous DMSO (99.9% purity) has been utilized. The protocol involves the complete dissolution of the calculated mass of **zingerone** in the appropriate volume of DMSO.^[9]

Zingerone-Modulated Signaling Pathways

Zingerone has been shown to interact with and modulate several key cellular signaling pathways, contributing to its diverse pharmacological effects, including anti-inflammatory, antioxidant, and anti-cancer activities.





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